

2,3-Dimethylbenzoic acid CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylbenzoic acid

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An In-depth Technical Guide to **2,3-Dimethylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dimethylbenzoic acid, also known by synonyms such as Hemellitic acid and vic.-o-Xylylic acid, is an aromatic carboxylic acid with the chemical formula C₉H₁₀O₂.^{[1][2]} Its structure, featuring a benzoic acid core with two methyl groups at the 2 and 3 positions, makes it a valuable intermediate and building block in various fields of chemical synthesis.^[3] This technical guide provides a comprehensive overview of its chemical and physical properties, spectroscopic data, synthesis protocols, applications, and safety information.

Chemical and Physical Properties

2,3-Dimethylbenzoic acid is a white to off-white crystalline powder.^[3] It is functionally related to benzoic acid.^[2] Key quantitative properties are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Reference
CAS Number	603-79-2	[1] [2] [3]
Molecular Formula	C ₉ H ₁₀ O ₂	[1] [4]
Molecular Weight	150.17 g/mol	[1] [2]
Appearance	White to off-white crystalline powder	[3] [5]
Melting Point	144-146 °C	[3] [6]
Boiling Point	281.5 ± 9.0 °C at 760 mmHg	[3]
Density	1.1 ± 0.1 g/cm ³	[3]
Flash Point	129.6 ± 13.4 °C	[3]
pKa	4.02	[7]
Solubility in water	Very soluble	[7]

Table 2: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	2,3-dimethylbenzoic acid	[2] [4]
InChI	InChI=1S/C9H10O2/c1-6-4-3-5-8(7(6)2)9(10)11/h3-5H,1-2H3,(H,10,11)	[2] [6]
InChIKey	RIZUCYSQUWMQLX-UHFFFAOYSA-N	[4] [6]
SMILES	CC1=C(C(=CC=C1)C(=O)O)C	[2] [4]
EC Number	210-058-0	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,3-Dimethylbenzoic acid**. Key spectral data are summarized below.

Table 3: Spectroscopic Data Summary

Spectroscopy	Key Features	Reference
¹ H NMR	Spectra available for reference.	[8]
¹³ C NMR	Spectra available for reference.	[8]
IR	Spectra available for reference.	[2][9]
Mass Spectrometry	Spectra available for reference.	[2]

Experimental Protocols

Synthesis of 2,3-Dimethylbenzoic Acid from o-Xylene

A common synthetic route to **2,3-Dimethylbenzoic acid** involves the reaction of o-xylene.[10] While specific reaction conditions can vary, a general procedure is outlined below.

Materials:

- o-Xylene
- A suitable carboxylating agent (e.g., carbon dioxide with a strong base)
- An appropriate solvent (e.g., ether)
- Hydrochloric acid (1 mol/L)
- Sodium hydroxide solution (10% w/w)

Procedure:

- The reaction is initiated by treating o-xylene with a carboxylating agent in a suitable solvent.
- Upon completion of the reaction, 150 mL of water is added, and the mixture is stirred for 30 minutes.[11]

- The reaction mixture is then extracted three times with 50 mL of ether.[11]
- The organic phases are combined, concentrated, and dried to yield the crude **2,3-dimethylbenzoic acid** as an off-white solid.[11]

Purification by Recrystallization

The crude product can be purified to obtain a white solid.

Procedure:

- The crude **2,3-dimethylbenzoic acid** is dissolved in 20 mL of a 10% (w/w) sodium hydroxide solution.[11]
- The solution is filtered to remove any insoluble matter.[11]
- The pH of the filtrate is adjusted to 1 using 1 mol/L hydrochloric acid and left to stand at room temperature for 60 minutes to allow for precipitation.[11]
- For further crystallization, the mixture is cooled to -10°C.[11]
- The resulting crystals are collected by filtration and dried to yield pure, white **2,3-dimethylbenzoic acid**.[11]

Spectroscopic Characterization

For characterization, standard spectroscopic techniques are employed.

- NMR Spectroscopy: A small sample (5-10 mg) is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) and analyzed using a high-field NMR spectrometer.[12]
- IR Spectroscopy: The infrared spectrum can be obtained using techniques such as KBr pellet or Attenuated Total Reflectance (ATR).[2][9]
- Mass Spectrometry: The molecular weight and fragmentation pattern can be determined using techniques like Gas Chromatography-Mass Spectrometry (GC-MS).[2]

Applications in Research and Drug Development

2,3-Dimethylbenzoic acid serves as a key intermediate in the synthesis of various biologically active molecules.

- Veterinary Medicine: It is a crucial precursor in the production of medetomidine, a sedative and analgesic agent used in veterinary medicine.[3][13]
- Trypanosoma brucei Inhibitors: It is used as a reagent in the synthesis of pyridyl benzamides, which are being investigated as inhibitors for the kinetoplastid Trypanosoma brucei, the parasite responsible for African sleeping sickness.[3][11]
- Neuroactive Compounds: It is also a reagent in the synthesis of 2,3-Dihydro-1H-isoindole-4-carboxylic Acid derivatives, which are explored for the treatment of various neurological and psychiatric disorders, including neurodegenerative diseases, depression, and anxiety.[11]
- Organic Synthesis: Beyond specific pharmaceutical applications, it is a versatile reagent in broader organic synthesis for creating complex organic molecules for materials science and agrochemicals.[13] Benzoic acid and its derivatives have shown potential in cancer research. [14][15]

Safety and Handling

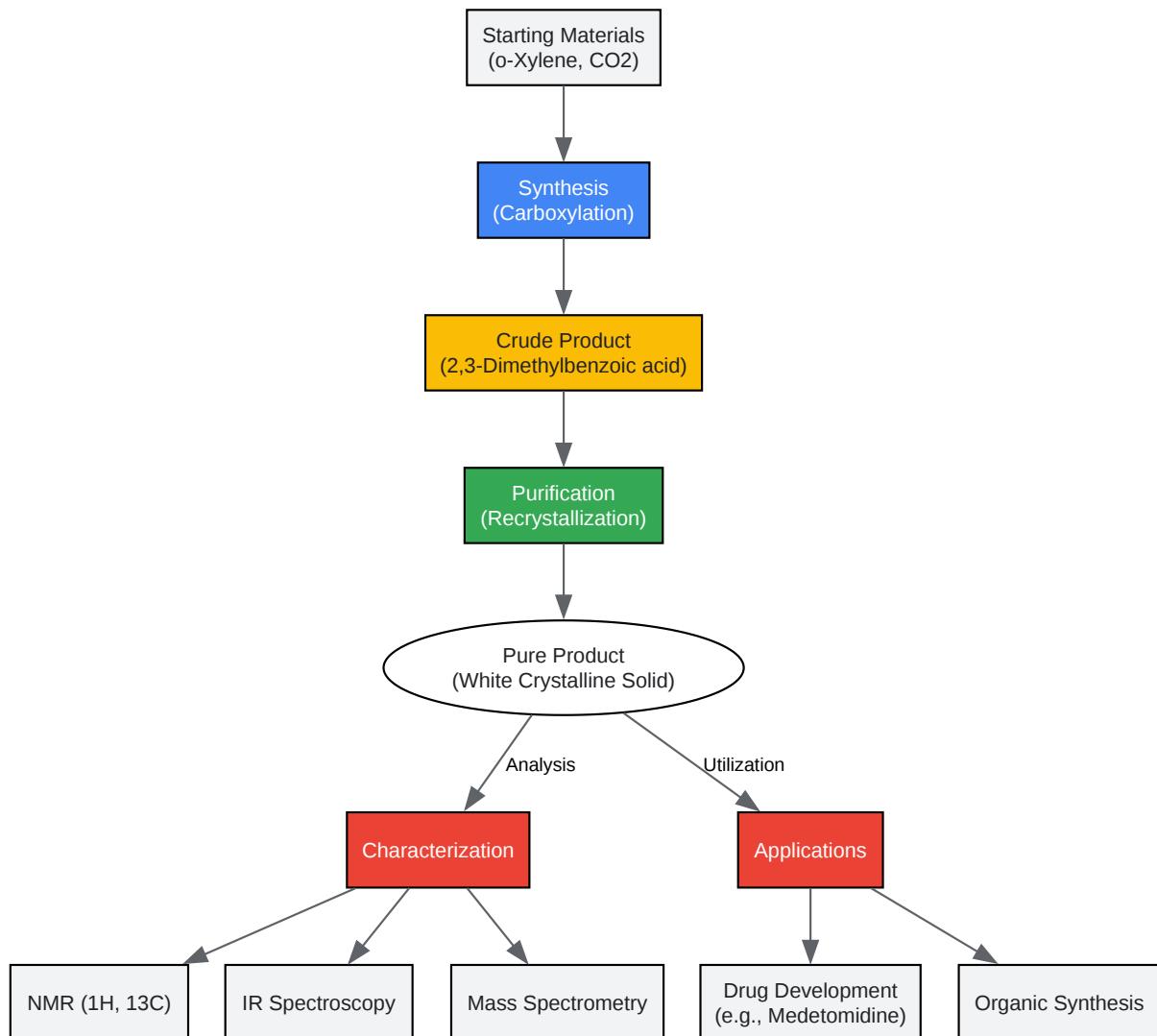
2,3-Dimethylbenzoic acid is classified as an irritant.[2]

- Hazards: It causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][16][17]
- Handling: Handle with gloves, and use proper glove removal techniques.[16] Avoid dust formation and breathing dust, vapor, mist, or gas.[7][16] Ensure adequate ventilation.[16] Wash thoroughly after handling.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like oxidizing agents.[7]
- First Aid:
 - Skin Contact: Wash with plenty of soap and water.[5]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[16\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[\[7\]](#) In all cases of exposure, seek medical attention.[\[7\]](#)

Logical Workflow

The following diagram illustrates the general workflow from synthesis to characterization and application of **2,3-Dimethylbenzoic acid**.



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Caption: Workflow for Synthesis and Analysis of **2,3-Dimethylbenzoic Acid**.

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- To cite this document: BenchChem. [2,3-Dimethylbenzoic acid CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b195844#2-3-dimethylbenzoic-acid-cas-number-and-properties\]](https://www.benchchem.com/product/b195844#2-3-dimethylbenzoic-acid-cas-number-and-properties)

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